

Technical Guide: Synthesis of Stable Isotope Labeled D-Fructose-13C,d2

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Compound of Interest

Compound Name: D-Fructose-13C,d2

Cat. No.: B12403597

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Executive Summary

This technical guide details the synthesis of **D-Fructose-13C,d2**, a dual-labeled isotopologue critical for metabolic flux analysis (MFA) and mechanistic enzymology. Unlike simple radiolabeling, stable isotope labeling with Carbon-13 (

) and Deuterium (

or D) requires precise stereochemical control to prevent label scrambling and racemization.

The methodology prioritized here is the Chemo-Enzymatic Aldolase Strategy. This approach offers superior regioselectivity compared to purely chemical synthesis (e.g., formose reaction) and higher isotopic fidelity than whole-cell fermentation. By utilizing Rabbit Muscle Aldolase (RAMA), researchers can modularly assemble D-Fructose from labeled three-carbon precursors (DHAP and G3P), allowing for the precise installation of

and D at specific positions (typically C1 or C6) to create the "13C,d2" motif.

Part 1: Strategic Retrosynthesis & Pathway Design

The Aldolase Disconnection

The structural complexity of D-Fructose (a ketohexose) is best managed by disconnecting the C3–C4 bond. This mimics the biological glycolytic pathway in reverse (gluconeogenesis).[1]

- Fragment A (C1–C3): Dihydroxyacetone phosphate (DHAP).[1][2][3] In the aldolase reaction, this provides carbons 1, 2, and 3 of the fructose backbone.
- Fragment B (C4–C6): D-Glyceraldehyde-3-phosphate (G3P).[1][4] This provides carbons 4, 5, and 6.

To synthesize D-Fructose-6-

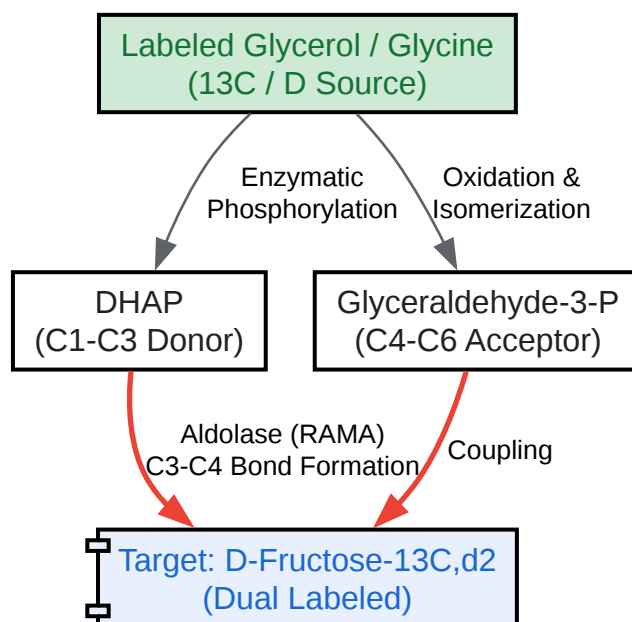
,6,6-

(a common target for tracing glycolysis vs. pentose phosphate pathway flux), the label must be installed on the G3P precursor or the DHAP precursor depending on the enzyme's mechanism and ordering.

- Note: RAMA is a Class I aldolase forming a Schiff base with DHAP. The C-C bond formation is highly stereospecific for the formation of the (3S, 4R) configuration.

Visualization: Retrosynthetic Logic

The following diagram illustrates the modular assembly of labeled fructose.



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Caption: Retrosynthetic disconnection of D-Fructose into triose phosphates via Class I Aldolase logic.

Part 2: Detailed Experimental Protocol

Methodology: Chemo-Enzymatic Synthesis via RAMA

Objective: Synthesis of D-Fructose-[6-

, 6,6-

] using labeled glycerol as the starting material.

Phase 1: Precursor Synthesis (Labeled DHAP/G3P)

The synthesis begins with [1-

, 1,1-

] -Glycerol. This commercially available or chemically synthesized precursor carries the isotope tags.

Step 1.1: Phosphorylation[5]

- Reagents: [1-

, 1,1-

] -Glycerol, ATP, Glycerol Kinase (GK),

buffer (pH 9.0).

- Mechanism: Glycerol Kinase catalyzes the phosphorylation of glycerol at the sn-3 position.
- Protocol:
 - Dissolve 10 mmol labeled glycerol in 50 mL Tris-HCl buffer (50 mM, pH 9.0).
 - Add ATP (11 mmol),

(10 mM), and Glycerol Kinase (50 units).

- Incubate at 25°C for 4 hours. Monitor consumption of ATP via HPLC.
- Product: L-Glycerol-3-phosphate (labeled).

Step 1.2: Oxidation to DHAP

- Reagents: L-Glycerol-3-phosphate Oxidase (GPO), Catalase (to scavenge).
- Protocol:
 - To the reaction mixture from Step 1.1, add GPO (100 units) and Catalase (500 units).
 - Aerate the solution (oxygen is the electron acceptor).
 - Critical Control: Maintain pH at 7.5 to prevent chemical degradation of DHAP (which is labile in alkali).
 - Product: [1-
, 1,1-
]-DHAP.

Phase 2: The Aldolase Condensation

This is the convergent step where the hexose skeleton is formed. To get the label into the C6 position of Fructose, we use the labeled DHAP as the source for the "bottom" half of the molecule (via isomerization to G3P) or couple labeled G3P with unlabeled DHAP.

Strategy: To ensure specific C6 labeling, we will convert a portion of labeled DHAP to labeled G3P using Triose Phosphate Isomerase (TPI), then couple it with unlabeled DHAP.

Step 2.1: Isomerization (Optional for symmetric labeling)

- If specific C6 labeling is required: Incubate [1-

, 1,1-

] -DHAP with Triose Phosphate Isomerase (TPI) to reach equilibrium (~4:96 G3P:DHAP). However, a cleaner route for asymmetric labeling is to synthesize labeled G3P separately or use limiting labeled substrate.

Step 2.2: Aldol Condensation

- Reagents: Rabbit Muscle Aldolase (RAMA), Unlabeled DHAP (excess), Labeled G3P (limiting reagent).
- Protocol:
 - Mix Unlabeled DHAP (20 mmol) and Labeled G3P (10 mmol) in 100 mL buffer (pH 7.5).
 - Add RAMA (Type I, 100 units).
 - Incubate at 25°C under atmosphere (to prevent oxidation).
 - Reaction Logic: RAMA forms a Schiff base with DHAP (nucleophile) which attacks the aldehyde of G3P (electrophile).
 - Termination: Acidify to pH 4.0 or heat shock (60°C, 5 min) to denature enzymes once G3P is consumed.
 - Intermediate: D-Fructose-1,6-bisphosphate (labeled).

Phase 3: Hydrolysis & Purification

The bisphosphate must be hydrolyzed to yield the final free sugar.

Step 3.1: Phosphatase Treatment

- Reagents: Acid Phosphatase (AP) or Fructose-1,6-bisphosphatase.
- Protocol:
 - Adjust pH to 5.0 (for Acid Phosphatase).

- Add AP (immobilized on beads preferred for easy removal).
- Incubate until phosphate release plateaus (monitor via colorimetric phosphate assay).

Step 3.2: Boronate Affinity Purification Fructose forms a strong complex with boronate anions at alkaline pH, distinguishing it from non-cis-diol impurities.

- Column: Phenylboronate agarose resin.
- Load: Crude mixture at pH 8.5. Fructose binds; salts and non-sugar byproducts elute.
- Elution: Switch to acidic buffer (pH 4.0) or add sorbitol to displace the fructose.
- Lyophilization: Freeze-dry the eluate to obtain **D-Fructose-13C,d2** as a white powder.

Part 3: Validation & Quality Control

Trustworthiness in stable isotope synthesis relies on verifying the position and enrichment of the labels.

Isotopic Enrichment Analysis (MS)

- Method: LC-MS/MS (Negative ion mode).
- Expectation:
 - Parent Ion $[M-H]^-$: m/z 179 (Unlabeled) vs. m/z 182 (for
 - Calculate enrichment %:

Positional Verification (NMR)

- -NMR: Look for the enhanced signal at ~63 ppm (C6) or ~64 ppm (C1). The signal should appear as a multiplet (triplet or quintet) due to C-D coupling (

- Proton-Decoupled Deuterium NMR (

-NMR): Confirms the presence of deuterium and absence of scrambling to other positions.

Summary of Key Parameters

Parameter	Specification	Validation Method
Chemical Purity	> 98%	HPLC (RI Detector)
Isotopic Enrichment	> 99 atom%	HR-MS / SIM Mode
	, > 98 atom% D	
Stereochemistry	D-isomer only	Optical Rotation
Yield (Overall)	40-60% (from Glycerol)	Gravimetric

Part 4: Workflow Diagram



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Caption: Step-by-step chemo-enzymatic workflow for synthesizing dual-labeled fructose.

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